

Spectroscopic Scrutiny of Vancomycin: A Technical Guide to Structural Elucidation

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Compound of Interest

Compound Name: *Vancocine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the spectroscopic techniques utilized in the structural analysis of Vancomycin, a critical glycopeptide antibiotic. By leveraging a multi-faceted spectroscopic approach, researchers can meticulously dissect its complex architecture, ensuring quality control and paving the way for the development of novel derivatives. This document details the experimental protocols for key analytical methods and presents quantitative data in a clear, tabular format for ease of comparison.

Mass Spectrometry (MS)

Mass spectrometry is a cornerstone technique for determining the molecular weight and elucidating the fragmentation patterns of Vancomycin, aiding in its structural confirmation and the identification of related substances.

Experimental Protocols

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): A common approach involves coupling high-performance liquid chromatography with tandem mass spectrometry.

- **Chromatography:** A reversed-phase LC method often utilizes a C18 column (e.g., Zorbax Extend C18, 250 x 4.6 mm i.d., 5 μ m). The mobile phase can consist of a gradient of methanol, water, and an ammonium acetate solution at a pH of 9.0.[1] Another method employs a C8 column (100 mm x 2.1 mm, 3 μ m) with a mobile phase of aqueous formic acid (0.1% v/v) and methanol with 0.1% formic acid (v/v).[2]
- **Mass Spectrometry:** An ion trap mass spectrometer with an electrospray ionization (ESI) source is frequently used, operating in both positive and negative ion modes.[1] For positive ESI mode, the quasi-molecular ion peak is observed at an m/z of 1448 [M+H]⁺. [3] High-resolution mass spectrometry can yield a more precise mass-to-charge ratio, such as 1448.4380 [M+H]⁺, which corresponds to the molecular formula C₆₆H₇₅Cl₂N₉O₂₄. [3] In some analyses, doubly-charged protonated molecules are used as precursor ions (e.g., m/z 725). [2]

Data Presentation

Parameter	Value	Reference
Molecular Formula	C ₆₆ H ₇₅ Cl ₂ N ₉ O ₂₄	[3]
Molecular Weight	1448	[4]
Quasi-molecular Ion Peak ([M+H] ⁺)	m/z 1448	[3]
High-Resolution MS ([M+H] ⁺)	m/z 1448.4380	[3]
Doubly-charged Precursor Ion	m/z 725	[2]
Singly-charged Fragment Ion	m/z 1306	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for providing a detailed atomic-level map of Vancomycin's structure, including the connectivity and spatial arrangement of its atoms.

Experimental Protocols

- **Sample Preparation:** Vancomycin hydrochloride is typically dissolved in a suitable deuterated solvent, such as dimethyl sulfoxide-d₆ (DMSO-d₆). [5]

- Instrumentation: High-field NMR spectrometers (e.g., 270 MHz or higher) are used to acquire one-dimensional (^1H , ^{13}C) and two-dimensional spectra.[6]
- Techniques: A comprehensive analysis employs a suite of NMR experiments:
 - ^1H NMR: To identify and assign proton signals.
 - ^{13}C NMR: To identify and assign carbon signals.
 - COSY (Correlation Spectroscopy): To establish ^1H - ^1H spin-spin coupling networks and identify adjacent protons.[3]
 - HMQC (Heteronuclear Multiple Quantum Coherence) or HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H and ^{13}C atoms.[3]
 - HMBC (Heteronuclear Multiple Bond coherence): To identify long-range (2-3 bond) correlations between ^1H and ^{13}C atoms, which is crucial for piecing together the molecular framework.[3]
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, providing insights into the three-dimensional structure.[3][7]

Data Presentation

^1H NMR Chemical Shifts (Selected Signals)[3]

Proton Signal	Chemical Shift (δ H, ppm)	Multiplicity	Coupling Constant (J, Hz)
NH-37	8.63	br s	-
NH-25	8.47	d	6.0
NH-1	8.25	br s	-
H-20	7.86	s	-
H-46	7.52	brd	8.4
H-41	7.47	brd	8.4
H-9	7.38	br s	-
H-42	7.34	brd	8.4
H-45	7.26	brd	8.4
H-47	7.18	br s	-

¹³C NMR Signal Assignment: The 66 carbons of Vancomycin have been fully assigned using 2D NMR techniques.[8] A detailed table of these assignments can be found in specialized literature.[3]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the Vancomycin molecule by measuring the absorption of infrared radiation.

Experimental Protocol

- Sample Preparation: Spectra can be recorded on samples in the solid state or in solution (e.g., D₂O).[9]
- Analysis: The IR spectrum of Vancomycin shows characteristic absorption bands for its various functional groups. The effects of self-association and interactions with peptides can be studied by observing changes in the IR spectrum.[9]

Data Presentation

Functional Group	Wavenumber (cm ⁻¹)
Amide I (C=O stretching)	1652
Aromatic Ring (C=C)	1502
Phenolic -OH	1230

Note: These values are from a study on vancomycin-loaded composite polymer particles and are representative of the key functional groups.[\[10\]](#)

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a straightforward method used for the quantitative analysis of Vancomycin and to study its aggregation behavior.

Experimental Protocol

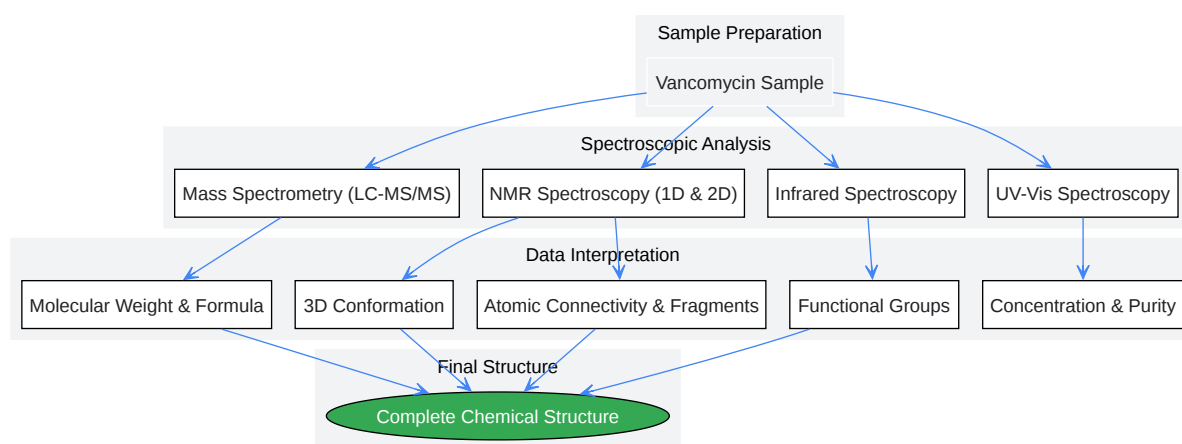
- Sample Preparation: Vancomycin hydrochloride is dissolved in a suitable solvent, such as water, phosphate buffer (pH 6.8), or a mixture of methanol and water.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Analysis: The solution is scanned over the UV-Vis range (e.g., 200-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).[\[12\]](#) For quantitative analysis, a calibration curve is typically prepared.

Data Presentation

Solvent/Condition	λ_{max} (nm)	Reference
Water	282	[11]
Various vehicles (for eye drops)	280	[14]
Phosphate buffer pH 6.8	281	[13]
Methanol:Water (20:80)	238.4	[12]
Zero-order method	200	[15]

Visualizations

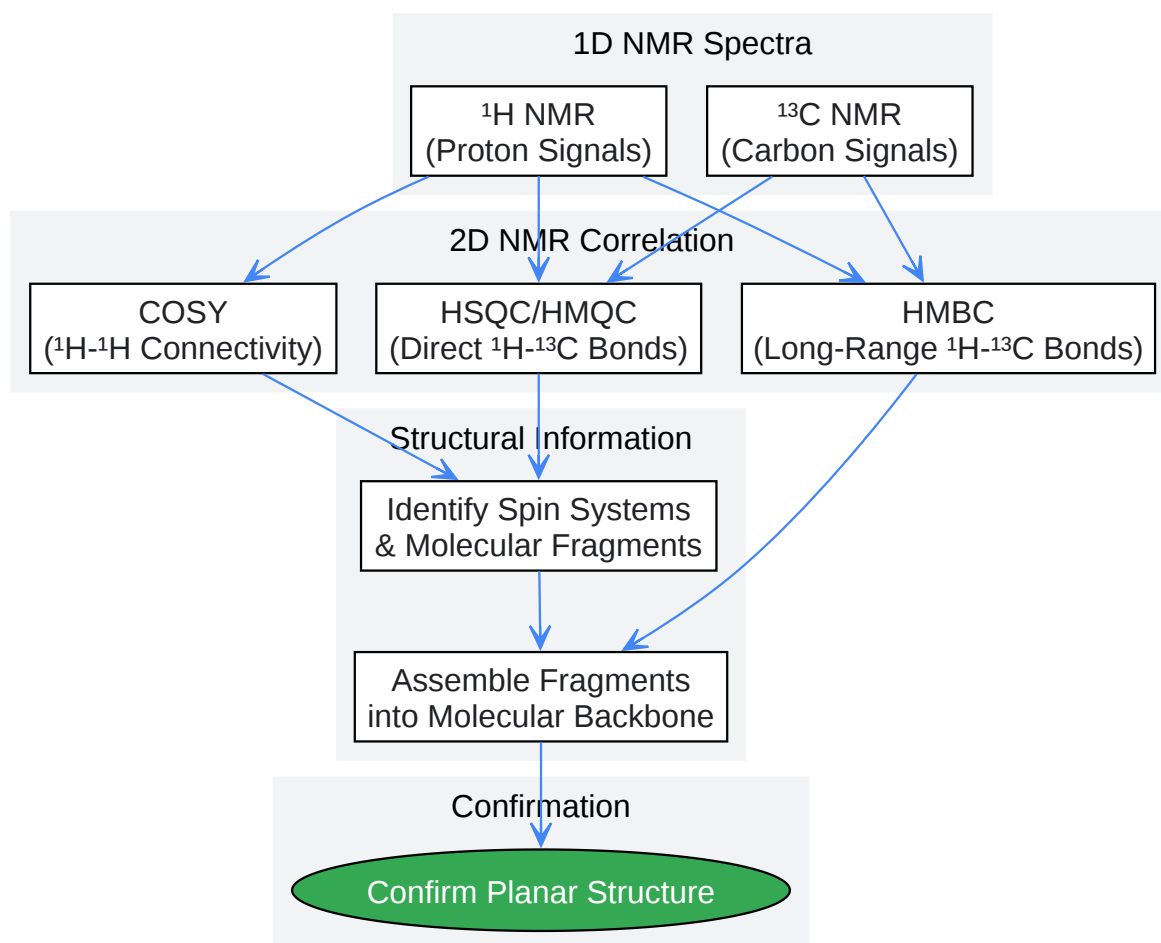
Experimental Workflow for Structural Elucidation



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Caption: Workflow for the spectroscopic structural elucidation of Vancomycin.

Logic of 2D NMR for Structural Assembly



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Caption: Logical flow of 2D NMR data for assembling the planar structure of Vancomycin.

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